

Technical Support Center: Rhenium(V) Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rhenium(V) chloride*

Cat. No.: *B078131*

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Rhenium(V) chloride** (ReCl_5), with a specific focus on its thermal decomposition.

Troubleshooting Guide: Unexpected Decomposition or Reaction

Users encountering unexpected decomposition or reactions with **Rhenium(V) chloride** should consult the following guide for potential causes and solutions.

Issue	Potential Cause	Recommended Action
Sample darkens and becomes a brown liquid at room temperature.	Exposure to air and moisture.	Rhenium(V) chloride is highly sensitive to air and moisture and will degrade.[1][2] Handle the compound under an inert, dry atmosphere (e.g., in a glovebox). Ensure all glassware is rigorously dried before use.
Violent reaction or fuming upon addition of solvent.	Reaction with water or other protic solvents.	Rhenium(V) chloride reacts with water to decompose and release HCl gas.[1][2] Use only anhydrous, aprotic solvents. Ensure solvents are properly dried and stored before use.
Inconsistent results in thermal analysis (e.g., TGA, DSC).	1. Contamination of the sample. 2. Reaction with the sample pan material. 3. Inappropriate heating rate.	1. Handle the sample under an inert atmosphere to prevent contamination from air or moisture. 2. Use an inert sample pan (e.g., platinum, alumina) and ensure it is clean and dry. 3. Use a controlled and appropriate heating rate (e.g., 5-10 °C/min) to ensure thermal equilibrium is reached.
Formation of unexpected rhenium species in reactions.	The age and purity of the Rhenium(V) chloride can affect reaction outcomes.[3]	Use freshly purchased or purified Rhenium(V) chloride for best results. Purification can be achieved by sublimation.[2]

Frequently Asked Questions (FAQs)

What is the decomposition temperature of **Rhenium(V) chloride**?

Rhenium(V) chloride does not have a distinct boiling point and is known to decompose upon strong heating.[4] The thermal decomposition to Rhenium(III) chloride and chlorine gas is a known method for preparing ReCl_3 . [4] While a precise decomposition temperature is not consistently reported, its melting point is 220 °C. [1][5][6] Decomposition is expected to occur at temperatures above its melting point. One source indicates a boiling point of 330 °C, which may be accompanied by decomposition. [7]

What are the decomposition products of **Rhenium(V) chloride**?

The primary thermal decomposition products are Rhenium(III) chloride (ReCl_3) and chlorine gas (Cl_2). [7] In the presence of moisture, hazardous decomposition products include metal oxide fumes, hydrogen chloride gas, and rhenium oxides. [8]

How should **Rhenium(V) chloride** be handled and stored?

Due to its high reactivity with air and moisture, **Rhenium(V) chloride** should be handled under a dry, inert atmosphere such as argon or nitrogen in a glovebox. [8] It should be stored in a tightly sealed container in a cool, dry place away from oxidizing agents and bases. [8]

What are the main hazards associated with **Rhenium(V) chloride**?

Rhenium(V) chloride causes skin and serious eye irritation, and may cause respiratory irritation. [8][9] It is crucial to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling this compound. [8]

Quantitative Data Summary

The following table summarizes the key physical properties of **Rhenium(V) chloride**.

Property	Value	Source(s)
Molecular Formula	ReCl ₅	[1][5]
Molar Mass	363.47 g/mol	[1][2]
Appearance	Red-brown or dark-green to black crystalline solid	[1][6][10]
Density	4.9 g/cm ³	[1][5][6]
Melting Point	220 °C (428 °F; 493 K)	[1][2][5][6]
Boiling Point	Not applicable (decomposes)	[1][2][4]

Experimental Protocols

Protocol for Determining Decomposition Temperature via Thermogravimetric Analysis (TGA)

This protocol outlines a general procedure for determining the decomposition temperature of **Rhenium(V) chloride** using TGA.

Objective: To determine the temperature range over which **Rhenium(V) chloride** undergoes thermal decomposition.

Materials:

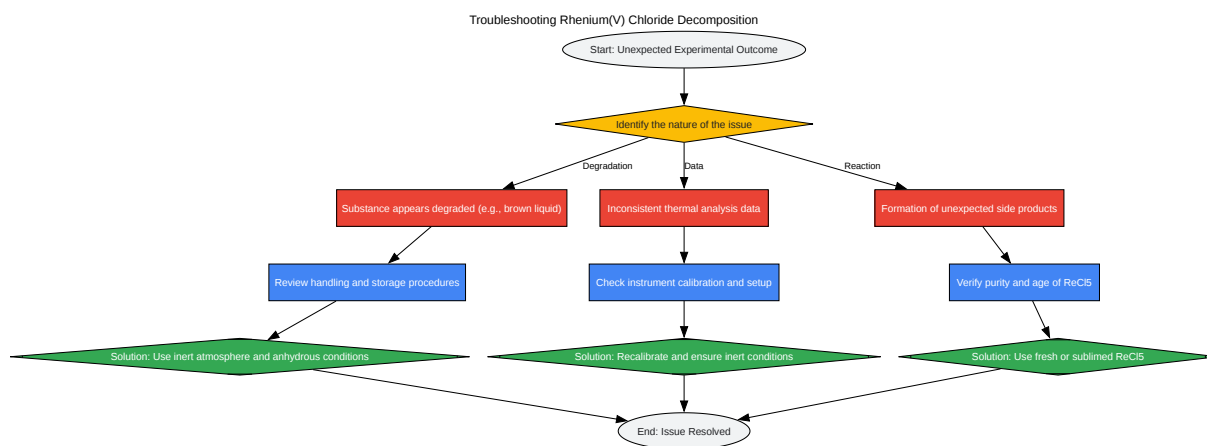
- **Rhenium(V) chloride**
- TGA instrument
- Inert sample pans (e.g., platinum or alumina)
- Glovebox with an inert atmosphere (e.g., argon or nitrogen)
- High-purity inert gas for TGA purge (e.g., argon or nitrogen)

Procedure:

- Instrument Preparation:
 - Ensure the TGA instrument is clean, calibrated, and functioning correctly.
 - Set up the instrument with a high-purity inert gas purge to maintain an oxygen- and moisture-free environment.
- Sample Preparation (inside a glovebox):
 - Tare an inert sample pan on a microbalance.
 - Carefully weigh 5-10 mg of **Rhenium(V) chloride** into the tared pan.
 - Record the exact mass of the sample.
 - Seal the sample in an airtight container for transfer to the TGA instrument.
- TGA Measurement:
 - Quickly transfer the sealed sample pan to the TGA autosampler or furnace, minimizing exposure to the atmosphere.
 - Purge the TGA furnace with the inert gas for a sufficient time to remove any residual air and moisture.
 - Program the TGA with the following temperature profile:
 - Equilibrate at 30 °C.
 - Ramp up to 600 °C at a heating rate of 10 °C/min.
 - Start the TGA run and record the mass loss as a function of temperature.
- Data Analysis:
 - Plot the percentage of weight loss versus temperature.
 - The onset temperature of the major weight loss step corresponds to the beginning of the decomposition.

- The decomposition reaction for ReCl_5 is: $2 \text{ReCl}_5(\text{s}) \rightarrow 2 \text{ReCl}_3(\text{s}) + 2 \text{Cl}_2(\text{g})$. The theoretical weight loss for this process is the mass of Cl_2 evolved. Compare the observed weight loss to the theoretical value to confirm the decomposition pathway.

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for unexpected **Rhenium(V) chloride** decomposition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rhenium_pentachloride [chemeuropa.com]
- 2. Rhenium pentachloride - Wikipedia [en.wikipedia.org]
- 3. "The Chemistry of Rhenium (V) Chloride" by George Warren Eastland [openprairie.sdstate.edu]
- 4. Rhenium_trichloride [chemeuropa.com]
- 5. Rhenium (v) Chloride | CAS 13596-35-5 | Chemical-Suppliers [chemical-suppliers.eu]
- 6. WebElements Periodic Table » Rhenium » rhenium pentachloride [winter.group.shef.ac.uk]
- 7. rhenium pentachloride [chemister.ru]
- 8. Itschem.com [itschem.com]
- 9. Rhenium(V) chloride, 99.9% (metals basis) 2 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 10. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Technical Support Center: Rhenium(V) Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078131#rhenium-v-chloride-decomposition-temperature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com